

physical and chemical properties of 5-bromo-1H-isochromen-1-one

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Compound of Interest

Compound Name: **5-bromo-1H-isochromen-1-one**

Cat. No.: **B2359423**

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An In-Depth Technical Guide to **5-bromo-1H-isochromen-1-one** for Advanced Research and Development

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals interested in the synthesis, properties, and potential applications of **5-bromo-1H-isochromen-1-one**. The structure of this document is designed to provide a logical and in-depth exploration of the compound, moving from fundamental properties to practical applications and safety considerations.

Introduction and Molecular Overview

5-bromo-1H-isochromen-1-one belongs to the isocoumarin class of compounds, which are isomers of coumarins. The core structure is a 1H-isochromen-1-one, also known as isocoumarin or 1H-2-benzopyran-1-one. This bicyclic scaffold, consisting of a fused benzene and pyran-1-one ring, is a prevalent motif in numerous natural products and biologically active molecules.^[1] The strategic placement of a bromine atom at the C5 position significantly influences the molecule's electronic properties and reactivity, making it a versatile intermediate for further chemical modifications.

The bromine atom, being an ortho-para directing deactivator, can influence the regioselectivity of subsequent electrophilic aromatic substitution reactions. More importantly, it serves as a synthetic handle for introducing a wide array of functional groups via cross-coupling reactions

(e.g., Suzuki, Heck, Sonogashira), which is a cornerstone of modern medicinal chemistry for generating molecular diversity and optimizing lead compounds.[2]

Table 1: Core Identification and Physicochemical Properties

Property	Data	Source(s)
IUPAC Name	5-bromo-1H-isochromen-1-one	N/A
Synonyms	5-bromoisocoumarin	[3]
CAS Number	245677-36-5	[3][4][5][6]
Molecular Formula	C ₉ H ₅ BrO ₂	[3][4][7]
Molecular Weight	225.04 g/mol	[4][5][7]
Appearance	Not specified (likely a solid at room temp.)	N/A
Melting Point	Not publicly available. Experimental determination required.	N/A
Boiling Point	Not publicly available. Experimental determination required.	N/A
Solubility	Not publicly available. Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	N/A

Synthesis and Reactivity

While specific, detailed protocols for the synthesis of **5-bromo-1H-isochromen-1-one** are not extensively documented in publicly accessible literature, its synthesis can be approached through established methods for constructing the isocoumarin core, followed by or preceded by bromination.

General Synthetic Strategies for the Isochromenone Core

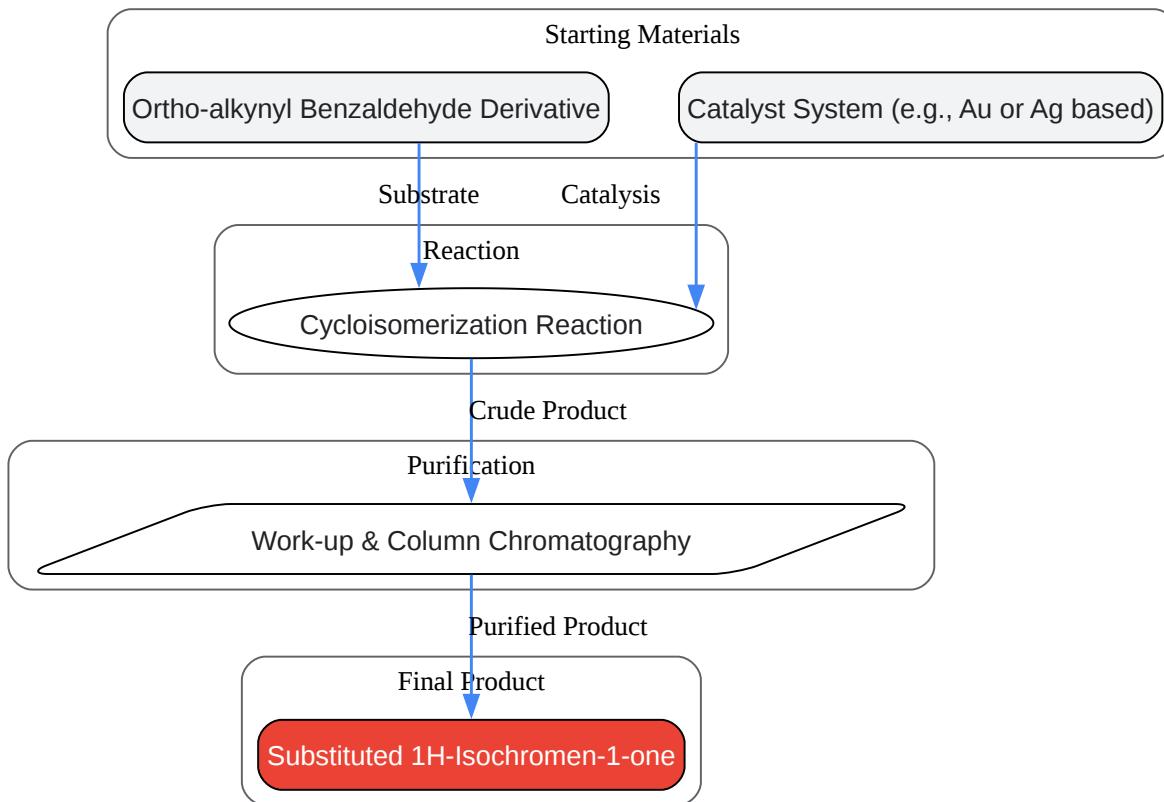
The construction of the isochromenone skeleton is a well-explored area of organic synthesis.

Key strategies often involve the cyclization of ortho-substituted benzoic acids or benzaldehydes.

- Gold-Catalyzed Cycloisomerization: A versatile and efficient method involves the gold-catalyzed domino cycloisomerization/reduction of ortho-alkynylbenzaldehydes.[8] This approach offers mild reaction conditions and accommodates a variety of functional groups, including halogens, making it a plausible route for synthesizing halogenated derivatives like the target compound.[8]
- Silver-Catalyzed One-Pot Synthesis: Another effective method combines Brønsted acid and silver catalysis to synthesize 1-substituted 1H-isochromenes from 2-alkynyl-benzaldehydes and ketones.[9]
- Metal-Free Wittig Reaction Approach: A novel, metal-free synthesis of 3-substituted isocoumarins has been developed using a sequential O-acylation/intramolecular Wittig reaction of (2-carboxybenzyl)triphenylphosphonium bromide with various acid chlorides.[10] This method provides an alternative pathway that avoids transition metal catalysts.

Conceptual Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of a substituted isochromenone, adaptable for the 5-bromo derivative.

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